

A Comparative Guide: BP Fluor 405 Acid vs. Alexa Fluor 405

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Compound of Interest

Compound Name: *BP Fluor 405 Acid*

Cat. No.: *B15555957*

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For researchers, scientists, and professionals in drug development, the selection of fluorescent dyes is a critical decision that can significantly impact experimental outcomes. This guide provides a detailed comparison of two spectrally similar blue-fluorescent dyes: **BP Fluor 405 Acid** and Alexa Fluor 405. Both are commonly utilized in applications such as flow cytometry, super-resolution microscopy, and immunofluorescence.

Quantitative Data Summary

A direct comparison of brightness requires both the extinction coefficient (a measure of light absorption) and the quantum yield (the efficiency of converting absorbed light into emitted light). While both parameters are available for Alexa Fluor 405, the quantum yield for **BP Fluor 405 Acid** is not publicly specified. However, BP Fluor 405 is marketed as an equivalent to Alexa Fluor 405, suggesting comparable performance.

Property	BP Fluor 405 Acid	Alexa Fluor 405
Excitation Maximum	402 nm[1][2]	401 nm[3]
Emission Maximum	424 nm[1][2]	421 nm
Extinction Coefficient (ϵ)	35,000 $\text{cm}^{-1}\text{M}^{-1}$	34,000 $\text{cm}^{-1}\text{M}^{-1}$
Quantum Yield (Φ)	Not specified	~0.36
pH Sensitivity	pH-insensitive (pH 4-10)	pH-insensitive over a wide molar range
Solubility	Water, DMSO, DMF	Good water solubility

Note: The brightness of a fluorophore is proportional to the product of its extinction coefficient and quantum yield. Without a specified quantum yield for **BP Fluor 405 Acid**, a direct theoretical brightness comparison is not possible. Experimental validation is recommended.

Experimental Protocol: Brightness Comparison of BP Fluor 405 Acid and Alexa Fluor 405

This protocol outlines a method for directly comparing the fluorescence brightness of **BP Fluor 405 Acid** and Alexa Fluor 405 in a controlled laboratory setting.

Objective: To quantitatively compare the fluorescence intensity of **BP Fluor 405 Acid** and Alexa Fluor 405 under identical conditions.

Materials:

- **BP Fluor 405 Acid**
- Alexa Fluor 405, carboxylic acid, succinimidyl ester, or other amine-reactive form
- Amine-containing molecule for conjugation (e.g., Bovine Serum Albumin - BSA)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Sodium bicarbonate buffer (0.1 M, pH 8.3)

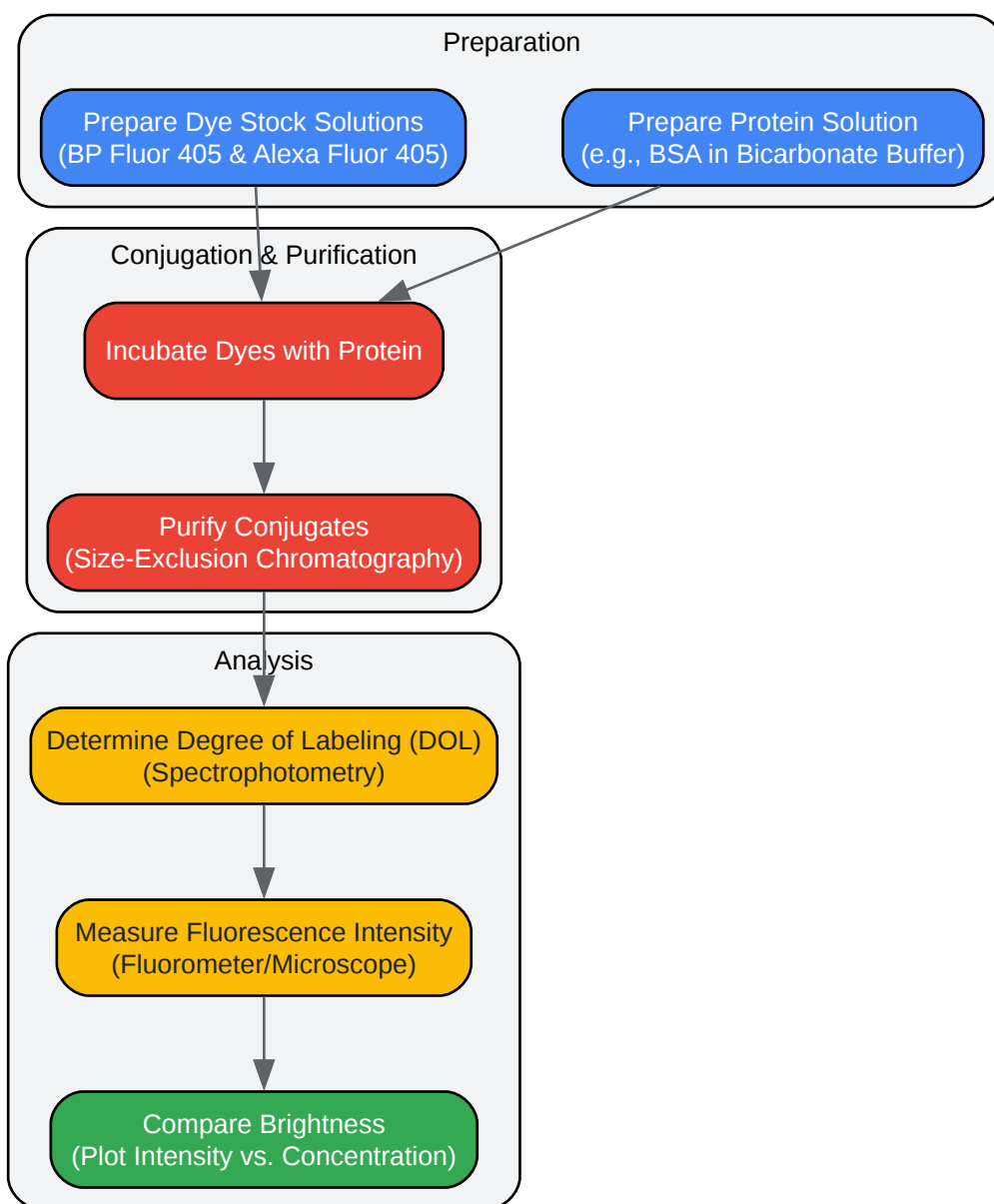
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Spectrophotometer
- Fluorometer or fluorescence microscope with appropriate filter sets (e.g., DAPI or violet laser excitation)
- 96-well black microplates

Methodology:

- Dye Conjugation:
 - Prepare stock solutions of **BP Fluor 405 Acid** and an amine-reactive form of Alexa Fluor 405 in DMSO.
 - Dissolve the amine-containing molecule (e.g., BSA) in sodium bicarbonate buffer.
 - Add a molar excess of the reactive dyes to the protein solution and incubate for 1 hour at room temperature, protected from light.
 - Purify the dye-protein conjugates from unconjugated dye using a size-exclusion chromatography column equilibrated with PBS.
- Determination of Degree of Labeling (DOL):
 - Measure the absorbance of the purified conjugate at 280 nm (for protein) and at the absorption maximum of the dye (~402 nm).
 - Calculate the protein concentration and the dye concentration using the Beer-Lambert law. The DOL is the molar ratio of the dye to the protein. Adjust conjugation conditions to achieve a similar DOL for both fluorophores.
- Fluorescence Measurement:
 - Prepare a dilution series of each conjugate in PBS in a 96-well black microplate.

- Measure the fluorescence intensity of each sample using a fluorometer or a fluorescence microscope. Ensure that the excitation and emission wavelengths and all instrument settings are identical for both sets of samples.
- Data Analysis:
 - For each conjugate, plot the fluorescence intensity as a function of concentration.
 - The slope of the linear portion of this plot is proportional to the brightness of the fluorophore conjugate.
 - Compare the slopes for the BP Fluor 405 and Alexa Fluor 405 conjugates to determine their relative brightness.

Experimental Workflow



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Caption: Workflow for comparing the brightness of two fluorophores.

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- 2. BP Fluor 405 Alkyne, 2006335-63-1 | BroadPharm [broadpharm.com]
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